

A Technical Guide to the Thermogravimetric Analysis of Sodium Carbonate Decahydrate Decomposition

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium carbonate decahydrate

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth examination of the thermal decomposition of **sodium carbonate decahydrate** ($\text{Na}_2\text{CO}_3 \cdot 10\text{H}_2\text{O}$), a process of significant interest in various scientific and industrial fields, including pharmaceuticals and materials science. Utilizing thermogravimetric analysis (TGA), this document details the sequential dehydration and subsequent decomposition, presenting quantitative data, experimental protocols, and visual representations of the underlying processes.

Introduction to Thermal Decomposition of Sodium Carbonate Decahydrate

Sodium carbonate decahydrate, commonly known as washing soda, is a hydrated salt that loses its water of crystallization upon heating.^[1] Thermogravimetric analysis (TGA) is a crucial technique for studying this process, as it precisely measures changes in a sample's mass as a function of temperature. The decomposition occurs in distinct stages, primarily involving the loss of water molecules, followed by the decomposition of the anhydrous salt at a much higher temperature.^{[1][2]} Understanding these thermal events is critical for material characterization, stability studies, and process optimization.

The complete thermal decomposition pathway of **sodium carbonate decahydrate** can be summarized by the following reactions:

- Dehydration (Step 1): $\text{Na}_2\text{CO}_3 \cdot 10\text{H}_2\text{O}(\text{s}) \rightarrow \text{Na}_2\text{CO}_3 \cdot \text{H}_2\text{O}(\text{s}) + 9\text{H}_2\text{O}(\text{g})$
- Dehydration (Step 2): $\text{Na}_2\text{CO}_3 \cdot \text{H}_2\text{O}(\text{s}) \rightarrow \text{Na}_2\text{CO}_3(\text{s}) + \text{H}_2\text{O}(\text{g})$
- Decomposition: $\text{Na}_2\text{CO}_3(\text{s}) \rightarrow \text{Na}_2\text{O}(\text{s}) + \text{CO}_2(\text{g})$

The initial two steps involve the loss of water of hydration, while the final step, occurring at a significantly higher temperature, is the decomposition of the anhydrous sodium carbonate.^[1]

Quantitative Analysis of Decomposition Stages

The dehydration of **sodium carbonate decahydrate** proceeds in two primary, well-defined stages. TGA experiments reveal distinct mass losses corresponding to the formation of the monohydrate and subsequently the anhydrous salt.^[2] The decomposition of the anhydrous salt occurs at a much higher temperature.^[1]

Table 1: Summary of TGA Data for **Sodium Carbonate Decahydrate** Decomposition

Decomposition Stage	Intermediate/Final Product	Temperature Range (°C)	Theoretical Mass Loss (%)	Experimental Mass Loss (%)
Stage 1: Dehydration	Sodium Carbonate Monohydrate ($\text{Na}_2\text{CO}_3 \cdot \text{H}_2\text{O}$)	~19°C - 60°C	56.66%	~56.5% ^[2]
Stage 2: Dehydration	Anhydrous Sodium Carbonate (Na_2CO_3)	~65°C - 85°C	6.29% (Cumulative: 62.95%)	~6.2% (Cumulative: ~62.7%) ^[2]
Stage 3: Decomposition	Sodium Oxide (Na_2O)	> 851°C ^[1]	15.38% (from Na_2CO_3)	-

Note: The theoretical mass loss is calculated based on the molar masses of the compounds. Experimental values are sourced from literature and may vary slightly based on experimental conditions.^[2]

Detailed Experimental Protocol for TGA

A generalized protocol for conducting the thermogravimetric analysis of **sodium carbonate decahydrate** is provided below. This protocol is designed to minimize heat and mass transfer effects and ensure high-resolution data.[\[2\]](#)[\[3\]](#)[\[4\]](#)

3.1 Instrumentation and Materials

- Instrument: A calibrated Thermogravimetric Analyzer (TGA) with a high-precision balance.
- Sample: **Sodium Carbonate Decahydrate** ($\text{Na}_2\text{CO}_3 \cdot 10\text{H}_2\text{O}$), finely powdered (particle size 50-80 microns is recommended to minimize diffusion effects).[\[2\]](#)
- Crucibles: Open sample pans, typically made of aluminum oxide (Al_2O_3) or platinum.[\[4\]](#)
- Purge Gas: High-purity inert gas, such as nitrogen or argon, with a regulated flow controller.

3.2 TGA Measurement Procedure

- Sample Preparation: Weigh a small amount of the powdered sample (typically 3-10 mg) directly into the TGA crucible.[\[2\]](#) Small sample masses help to ensure thermal uniformity.[\[5\]](#)
- Instrument Setup: Place the crucible in the TGA furnace. Tare the balance.
- Purge Gas: Begin purging the furnace with the inert gas at a constant flow rate (e.g., 20-50 mL/min) to provide a stable, non-reactive atmosphere and to sweep away evolved gases.[\[2\]](#)
- Temperature Program:
 - Equilibrate the sample at a starting temperature, for example, 25°C, for a few minutes.
 - Ramp the temperature at a slow, linear heating rate. A rate of 2°C/min to 10°C/min is recommended.[\[2\]](#)[\[6\]](#) Slower rates generally provide better resolution between thermal events.[\[2\]](#)
 - Continue heating to a final temperature of at least 150°C to ensure complete dehydration. To observe the decomposition of the anhydrous salt, a much higher final temperature (>900°C) would be required.

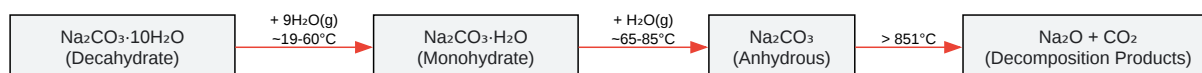
- Data Acquisition: Record the sample mass as a function of temperature and time throughout the experiment.

3.3 Data Analysis

- Plot the sample mass (or mass percent) on the y-axis against the temperature on the x-axis to generate the TGA curve.
- Calculate the derivative of the TGA curve with respect to time (or temperature) to obtain the Derivative Thermogravimetry (DTG) curve. The peaks on the DTG curve correspond to the temperatures of the maximum rate of mass loss.
- Determine the onset and end temperatures for each mass loss step from the TGA curve.
- Quantify the percentage mass loss for each step and compare it with the theoretical values to identify the corresponding chemical reactions.

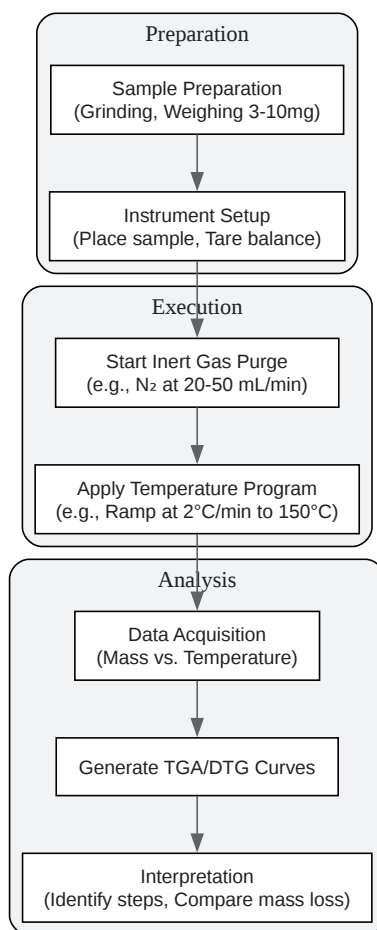
Visualizing the Process

Diagrams can effectively illustrate the complex relationships in the decomposition process and the experimental procedure.



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Caption: Decomposition pathway of **sodium carbonate decahydrate**.



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Caption: Standard workflow for a TGA experiment.

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- To cite this document: BenchChem. [A Technical Guide to the Thermogravimetric Analysis of Sodium Carbonate Decahydrate Decomposition]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1198397#thermogravimetric-analysis-of-sodium-carbonate-decahydrate-decomposition>]

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